

A Technical Guide to 4-Bromodibenzothiophene: Safety, Handling, and Experimental Considerations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4-Bromodibenzothiophene**

Cat. No.: **B1267965**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety protocols and handling procedures for **4-Bromodibenzothiophene** (CAS No: 97511-05-2). The information is compiled from Safety Data Sheets (SDS) and chemical databases to ensure research and drug development professionals can manage this compound safely and effectively in a laboratory setting.

Chemical Identification and Properties

4-Bromodibenzothiophene is an organobromine compound used as an intermediate in the synthesis of more complex molecules, particularly in the development of pharmaceuticals.^[1] Its fundamental physical and chemical properties are summarized below.

Property	Value	Source
CAS Number	97511-05-2	[2]
Molecular Formula	C ₁₂ H ₇ BrS	[1] [2]
Molecular Weight	263.15 g/mol	[2] [3]
Synonyms	4-bromodibenz[b,d]thiophene	[1] [2]
Melting Point	85.0 to 89.0 °C	[1]
Boiling Point	101 °C at 15 mmHg	[2]
Flash Point	94 °C (lit.)	[2]
Density	1.611 g/cm ³	[2]

Hazard Identification and GHS Classification

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **4-Bromodibenzothiophene** is classified as an irritant.[\[3\]](#) Adherence to the precautionary statements is critical to minimize risk.

Pictogram	Signal Word	Hazard Statements
	Warning	H315: Causes skin irritation. [2] [3]H319: Causes serious eye irritation. [2] [3] H335: May cause respiratory irritation. [2] [3]

Safe Handling and Storage Protocols

Proper handling and storage are essential to ensure laboratory safety and maintain the integrity of the compound.

Handling should be performed in a well-ventilated area to minimize exposure to dust and vapors.[\[2\]](#) Using a chemical fume hood is recommended.[\[4\]](#) To prevent fires from electrostatic

discharge, use non-sparking tools.[\[2\]](#) Avoid the formation of dust and aerosols during handling.[\[2\]](#)

The following personal protective equipment is mandatory when handling **4-Bromodibenzothiophene** to prevent skin, eye, and respiratory exposure.[\[2\]](#)

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [2]	Protects against splashes and dust, preventing serious eye irritation. [2]
Skin Protection	Chemical-impermeable gloves (inspected before use) and fire/flame resistant, impervious clothing. [2]	Prevents skin contact which can cause irritation. [2]
Respiratory Protection	Use only in a well-ventilated area or outdoors. [2] If exposure limits are exceeded, a full-face respirator should be used. [2]	Avoids inhalation of dust which may cause respiratory irritation. [2]

Store the container tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#) Keep the compound away from incompatible materials and foodstuff containers.[\[2\]](#) The storage area should be locked.[\[2\]](#)

Emergency Procedures and First Aid

Immediate and appropriate responses to accidental exposure are crucial.

The following table outlines first-aid protocols in the event of an exposure.

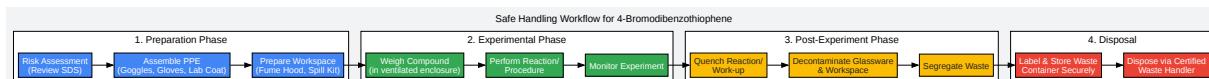
Exposure Route	First-Aid Protocol
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. [2] If breathing is difficult, administer oxygen. [2] Seek medical attention if you feel unwell. [2]
Skin Contact	Take off contaminated clothing immediately. [2] Wash the affected area with plenty of soap and water. [2] If skin irritation occurs, seek medical help. [2]
Eye Contact	Rinse cautiously with water for several minutes. [2] If present and easy to do, remove contact lenses. [2] Continue rinsing and consult a doctor. [2]
Ingestion	Rinse mouth with water. [2] Do not induce vomiting. [2] Call a doctor or Poison Control Center immediately. [2]

In case of a spill, evacuate personnel to a safe area.[\[2\]](#) Ensure adequate ventilation and remove all sources of ignition.[\[2\]](#) Use personal protective equipment, including chemical-impermeable gloves, during cleanup.[\[2\]](#) Avoid dust formation.[\[2\]](#) Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.[\[2\]](#) Do not let the chemical enter drains, as discharge into the environment must be avoided.[\[2\]](#)

For fires involving **4-Bromodibenzothiophene**, use dry chemical, carbon dioxide, or alcohol-resistant foam as extinguishing media.[\[2\]](#) Firefighters should wear a self-contained breathing apparatus (SCBA) if necessary.[\[2\]](#)

Experimental Workflow Visualization

The following diagram illustrates a standard workflow for the safe handling of **4-Bromodibenzothiophene** in a laboratory setting, from initial preparation to final disposal.



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Caption: Workflow for safe laboratory handling of **4-Bromodibenzothiophene**.

Disposal Considerations

Dispose of **4-Bromodibenzothiophene** and its container at an appropriate treatment and disposal facility.^[2] Disposal must be in accordance with all applicable federal, state, and local environmental regulations.^[2] Contaminated material should be handled as hazardous waste.
^[2]

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References

- 1. chembk.com [chembk.com]
- 2. 4-BROMODIBENZOTHIOPHENE - Safety Data Sheet [chemicalbook.com]
- 3. 4-Bromodibenzothiophene | C12H7BrS | CID 458352 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. WERCS Studio - Application Error [assets.thermofisher.com]
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